

Standard Operating Procedure: Handling and Preparation of Alprenoxime Powder

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: Alprenoxime

CAS No.: 118552-63-9

Cat. No.: B1664800

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Parameter	Details
Compound Name	Alprenoxime (Site-Activated Ocular -Blocker Prodrug)
CAS Number	118552-63-9
Molecular Formula	
Molecular Weight	262.35 g/mol
Hazard Classification	Potent Bioactive / Irritant.[1][2] Target-specific ocular activity requires strict containment to prevent inadvertent mucosal absorption.[1]

Core Directive & Scope

This protocol defines the technical standards for the safe handling, storage, and solubilization of **Alprenoxime**. Unlike standard

-blockers, **Alprenoxime** is a ketoxime prodrug designed for enzymatic bioactivation specifically within the iris-ciliary body [1].[1]

Critical Scientific Insight: Researchers must recognize that **Alprenoxime** is chemically distinct from its active metabolite, Alprenolol.[1] It possesses an oxime (

) moiety that renders it susceptible to hydrolysis in acidic aqueous environments.[1] Therefore, this SOP prioritizes moisture exclusion and pH control to prevent premature degradation into the ketone intermediate before experimental application.

Safety & Environmental Health (EHS)

Hazard Profiling

Alprenoxime is a potent pharmacological agent.[1] While it is designed to minimize systemic cardiac effects via local activation, accidental inhalation or contact with mucous membranes (eyes, nose) can lead to rapid local absorption and unintended pharmacological blockade.[1]

Hazard Category	Risk Description	Mitigation Strategy
Ocular Toxicity	High potency for lowering intraocular pressure; direct contact may induce transient blurred vision or irritation.[1]	Strict Eye Protection: Safety goggles (ANSI Z87.[1]1) are mandatory.[1] Face shield recommended for open-powder handling.[1]
Inhalation	Fine powder can aerosolize; systemic absorption via lung mucosa is possible.[1]	Handle only inside a certified Chemical Fume Hood or Biosafety Cabinet (Class II).[1]
Chemical Stability	Oxime linkage is hydrolytically unstable in low pH or high humidity.[1]	Store in desiccated, inert atmosphere (Argon/Nitrogen). [1] Avoid acidic aqueous buffers for stock solutions.[1]

Personal Protective Equipment (PPE)

- Respiratory: N95 respirator (minimum) if handling outside a hood (not recommended); P100/HEPA filters preferred.[1]
- Dermal: Double nitrile gloves (0.11 mm min thickness).[1] Change immediately upon contamination.[1]

- Clothing: Tyvek lab coat or closed-front gown to prevent powder entrapment in fibers.[1]

Storage & Stability Protocol

- Long-Term Storage:

in a sealed, desiccated container.

- Short-Term (Working):

(stable for days).

- Light Sensitivity: Protect from direct UV light; store in amber vials.



Technical Note: Before opening, allow the vial to equilibrate to room temperature for 30 minutes inside a desiccator. This prevents condensation from forming on the cold powder, which catalyzes oxime hydrolysis [2].[1]

Experimental Protocol: Solubilization & Preparation

Solubilization Strategy

Alprenoxime is hydrophobic.[1] Direct dissolution in aqueous buffers (PBS/Saline) is prohibited for stock preparation due to poor solubility and hydrolysis risk.[1]

Recommended Solvent System:

- Primary Solvent: Dimethyl Sulfoxide (DMSO) - Anhydrous ().[1]
- Secondary Diluent: Phosphate Buffered Saline (PBS), pH 7.4 (for immediate use only).

Step-by-Step Preparation (10 mM Stock Solution)

Target Concentration: 10 mM Volume: 1 mL Mass Required: 2.62 mg

- Weighing:
 - Place a sterile, amber microcentrifuge tube on an analytical balance (readability 0.01 mg).
[1]
 - Use an anti-static gun on the tube to prevent powder repulsion.[1]
 - Weigh exactly 2.62 mg of **Alprenoxime** powder.[1]
- Dissolution:
 - Add 1.0 mL of Anhydrous DMSO to the powder.
 - Vortex vigorously for 30 seconds.
 - Visual Check: Solution must be clear and colorless.[1] If particulates remain, sonicate for 10 seconds in a water bath.[1]
- Aliquot & Storage:
 - Aliquot into

volumes to avoid freeze-thaw cycles.
 - Store at

. Shelf life: 3 months.

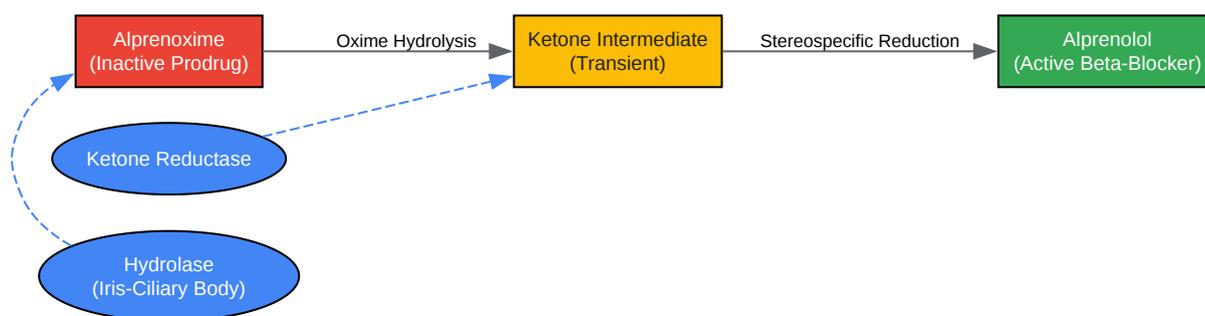
Aqueous Dilution (For In Vitro/In Vivo Assay)

- Dilution Factor: Dilute the DMSO stock at least 1:1000 into the assay buffer to keep DMSO concentration

(to avoid cytotoxicity).
- Timing: Prepare aqueous dilutions immediately before use. Do not store aqueous solutions >4 hours.

Mechanism of Action & Bioactivation Pathway

Understanding the prodrug mechanism is vital for assay design.[1] **Alprenoxime** is inactive until it undergoes a two-step enzymatic conversion in the eye.[1]



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Figure 1: Sequential enzymatic bioactivation of **Alprenoxime** to Alprenolol in ocular tissue.[1]

Troubleshooting & Quality Control

Observation	Root Cause	Corrective Action
Yellowing of Powder	Oxidative degradation or hydrolysis.[1]	Discard immediately. Check desiccant in storage.
Precipitation in Buffer	"Crashing out" due to high concentration or low temperature.[1]	Warm to . Ensure DMSO stock is added slowly to vortexing buffer.
Inconsistent Assay Data	Hydrolysis of oxime group during storage.[1]	Verify stock purity via HPLC. Ensure aqueous dilutions are made fresh.

References

- Bodor, N., et al. (1995).[1] Sequential bioactivation of methoxime analogs of beta-adrenergic antagonists in the eye.[1] *Journal of Ocular Pharmacology and Therapeutics*.[1]

- MedKoo Biosciences. (2024).[1] **Alprenoxime** Product Data Sheet & Handling Guide.[1]
- Cayman Chemical. (2024).[1] Safety Data Sheet: Alprenolol (Active Metabolite Reference). [1]

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Phone: (601) 213-4426

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